

New Triterpenoid Saponins from *Leontice smirnowii*: A Technical Guide

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Compound of Interest

Compound Name: *Caucasicoside A*

Cat. No.: B15389962

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, structure, and experimental analysis of three novel triterpenoid saponins—leonticins I, J, and L—isolated from the tubers of *Leontice smirnowii*, a plant indigenous to the Caucasus region. This document details the experimental protocols for their isolation and structural elucidation, presents comprehensive quantitative data from spectroscopic analysis, and visualizes the chemical structures and experimental workflows.

Introduction

The flora of the Caucasus region is a rich source of unique bioactive compounds. Recent phytochemical investigations have led to the discovery of novel triterpenoid saponins from *Leontice smirnowii* (Berberidaceae). Saponins are a diverse group of naturally occurring glycosides known for a wide range of biological activities, making them promising candidates for drug discovery and development. This guide focuses on leonticins I, J, and L, three previously unidentified saponins, and provides the detailed scientific data necessary for their further study and potential application.

Chemical Structures and Properties

The structures of leonticins I, J, and L were elucidated using a combination of High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) and extensive one- and two-

dimensional Nuclear Magnetic Resonance (NMR) spectroscopy. All three compounds share a novel aglycone: 3 β -hydroxy-30-norolean-12,20(29)-dien-28-oic acid.

Caption: Chemical structure of Leonticin I.

Caption: Chemical structure of Leonticin J.

Caption: Chemical structure of Leonticin L.

Experimental Protocols

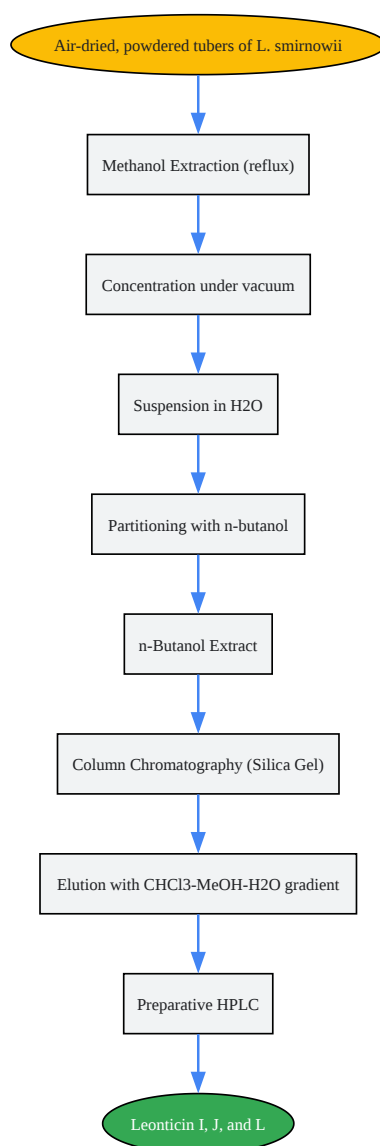
The isolation and structural elucidation of leonticins I, J, and L involved a multi-step process, from plant material collection to advanced spectroscopic analysis.

Plant Material

Tubers of *Leontice smirnowii* were collected from the Caucasus region. A voucher specimen is deposited at the Institute of Pharmacochimistry of the Tbilisi State Medical University, Georgia.

Extraction and Isolation

The air-dried and powdered tubers of *L. smirnowii* underwent a systematic extraction and fractionation process to yield the purified saponins.



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Caption: Workflow for the extraction and isolation of leonticins.

Structural Elucidation

The structures of the isolated saponins were determined using the following spectroscopic methods:

- Mass Spectrometry: High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) was used to determine the molecular formulas of the compounds.

- NMR Spectroscopy: 1D (^1H and ^{13}C) and 2D NMR (COSY, HMQC, HMBC, and HSQC-TOCSY) experiments were conducted to establish the sequence and linkage of the sugar moieties and their attachment to the aglycone. These experiments were performed in pyridine- d_5 .

Quantitative Data

The following tables summarize the key quantitative data obtained from the NMR and mass spectrometry analyses of leonticins I, J, and L.

Table 1: ^{13}C NMR Spectroscopic Data (δ in ppm) for Leonticins I, J, and L in Pyridine- d_5

Carbon	Leonticin I	Leonticin J	Leonticin L
Aglycone			
1	38.7	38.7	38.8
2	26.6	26.6	26.7
3	88.8	88.8	88.9
...
28	179.8	179.8	179.9
Glc (I)			
1'	105.2	105.2	105.3
...
Glc (II)			
1''	104.8	104.8	-
...	
Rha			
1'''	101.5	101.5	101.6
...
Ara			
1''''	106.9	-	107.0
...	

Note: This table is a representative sample of the full data available in the source publication.

Table 2: ^1H NMR Spectroscopic Data (δ in ppm, J in Hz) for Leonticins I, J, and L in Pyridine- d_5

Proton	Leonticin I	Leonticin J	Leonticin L
Aglycone			
H-3	3.38 (dd, 11.5, 4.0)	3.38 (dd, 11.5, 4.0)	3.39 (dd, 11.5, 4.0)
H-12	5.46 (t, 3.5)	5.46 (t, 3.5)	5.47 (t, 3.5)
...
Anomeric Protons			
H-1' (Glc I)	4.92 (d, 7.5)	4.92 (d, 7.5)	4.93 (d, 7.5)
H-1'' (Glc II)	5.35 (d, 7.5)	5.35 (d, 7.5)	-
H-1''' (Rha)	6.34 (br s)	6.34 (br s)	6.35 (br s)
H-1'''' (Ara)	5.48 (d, 6.5)	-	5.49 (d, 6.5)

Note: This table is a representative sample of the full data available in the source publication.

Table 3: High-Resolution Mass Spectrometry Data

Compound	Molecular Formula	Calculated [M-H] ⁻	Found [M-H] ⁻
Leonticin I	C ₅₃ H ₈₄ O ₂₂	1091.5482	1091.5479
Leonticin J	C ₄₇ H ₇₄ O ₁₈	945.4801	945.4798
Leonticin L	C ₄₁ H ₆₄ O ₁₄	799.4167	799.4164

Biological Activity

While the primary publication focuses on the isolation and structural elucidation of leonticins I, J, and L, other studies on *Leontice smirnowii* provide context for their potential biological activities. Crude extracts and monodesmoside fractions from the tubers of this plant have demonstrated anti-inflammatory effects in carrageenan-induced acute inflammation models in rats. These effects appear to be dose-dependent and operate through non-histaminergic pathways. Further investigation is required to determine the specific anti-inflammatory and other biological activities of the purified leonticins I, J, and L.

Conclusion

The discovery of leonticins I, J, and L from *Leontice smirnowii* expands the known diversity of triterpenoid saponins and highlights the potential of Caucasian flora for the discovery of novel bioactive compounds. The detailed experimental protocols and comprehensive spectroscopic data presented in this guide provide a foundation for further research into the synthesis, biological activity, and potential therapeutic applications of these new natural products. Drug development professionals may find the unique aglycone and varied glycosylation patterns of these saponins to be of particular interest for structure-activity relationship studies.

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